

# Safe Disposal of UN 1046 (Helium, Compressed)

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## Compound of Interest

Compound Name: MC 1046

Cat. No.: B8069280

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For laboratory personnel, including researchers, scientists, and drug development professionals, the proper disposal of UN 1046, identified as compressed helium, is crucial for maintaining a safe work environment.<sup>[1][2]</sup> Adherence to established safety protocols and regulatory guidelines is paramount. This document provides essential safety and logistical information for the operational handling and disposal of compressed helium cylinders.

## Disposal Procedures and Safety Precautions

The primary method for the disposal of unused or residual compressed helium is to return the cylinder to the supplier.<sup>[1][3]</sup> It is critical not to attempt to dispose of remaining quantities of the gas yourself.<sup>[1][3]</sup> In emergency situations requiring immediate disposal, the gas should be slowly and safely discharged to the atmosphere in a well-ventilated area, preferably outdoors.<sup>[1]</sup>

### Key Handling and Storage Guidelines:

- Cylinders should always be transported in a secure, upright position in a well-ventilated vehicle; never in a passenger compartment.<sup>[1]</sup>
- Store cylinders upright in a secure, well-ventilated, and weather-protected area.<sup>[1][4]</sup>
- Storage areas should not exceed 52°C (125°F) and should be free of combustible materials and away from heavily trafficked areas and emergency exits.<sup>[1][3]</sup>
- Always use a suitable hand truck for moving cylinders; do not drag, roll, or slide them.<sup>[1]</sup>

- Protect cylinders from physical damage and ensure valve protection caps are in place when not in use.[\[1\]](#)
- A "first in, first out" inventory system is recommended to prevent long-term storage of full cylinders.[\[3\]](#)

## Quantitative Data Summary

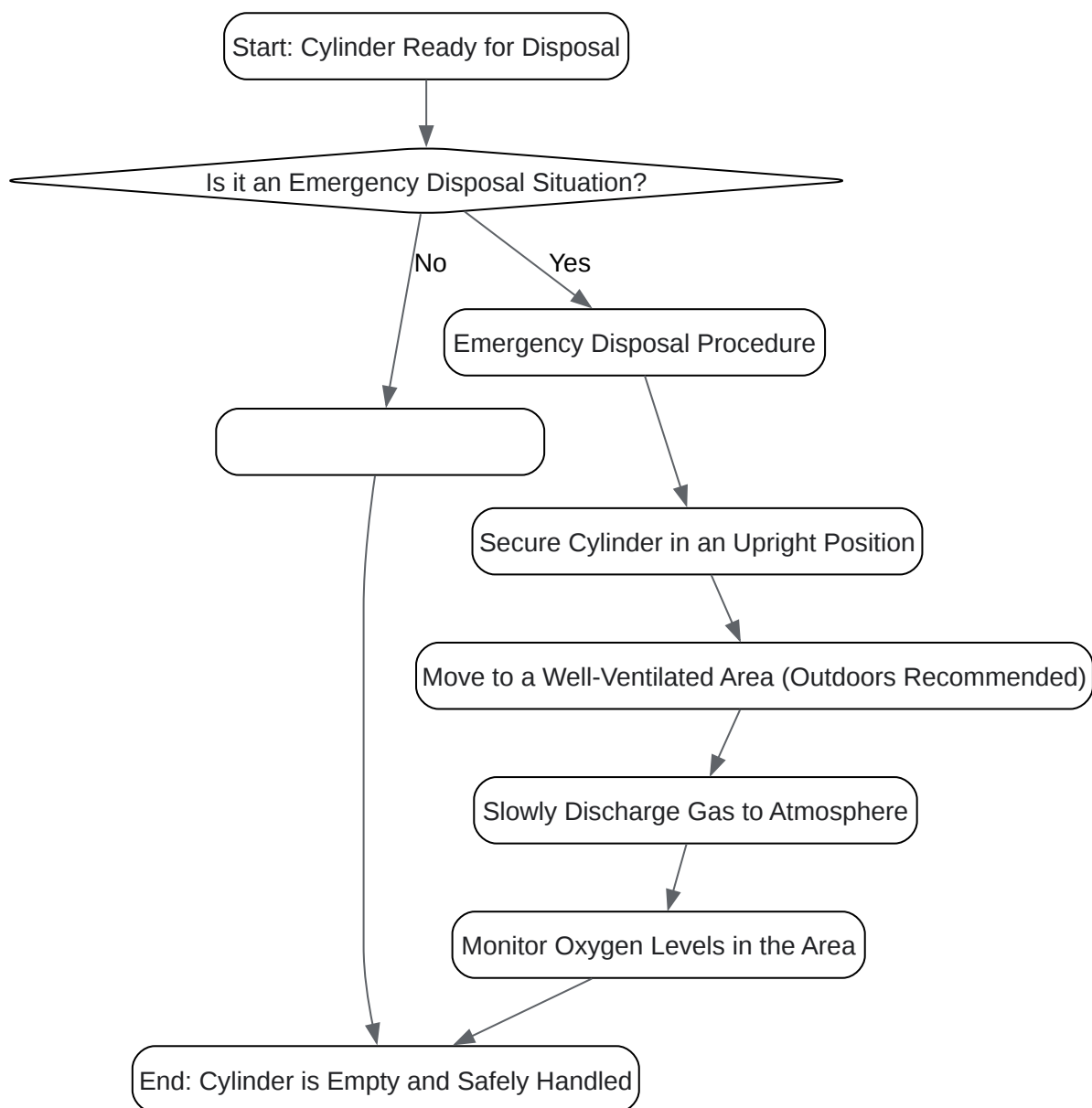
Parameter	Value	Reference
UN Number	1046	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
DOT Hazard Class	2.2 (Non-flammable Gas)	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	4.00	<a href="#">[1]</a>
Boiling Point	-268.9°C (-452.1°F)	<a href="#">[1]</a>
Gas Density	0.165 kg/m <sup>3</sup> (0.0103 lb/ft <sup>3</sup> ) at 21.1°C (70°F) and 1 atm	<a href="#">[1]</a>
Maximum Storage Temperature	52°C (125°F)	<a href="#">[1]</a> <a href="#">[3]</a>

## Experimental Protocols

The provided documentation does not contain experimental protocols related to the disposal of Helium as it is a stable, non-reactive gas.[\[1\]](#) The primary "protocol" for disposal is procedural and focuses on safe handling and return to the supplier.

## Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of a UN 1046 (Helium) cylinder.



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Disposal workflow for UN 1046 (Helium) cylinders.

### Important Considerations:

- Helium is a simple asphyxiant and can displace oxygen in enclosed spaces, leading to rapid suffocation.[1][5] Ensure adequate ventilation and monitor oxygen levels, which should not fall below 19.5%.[1]
- In case of a leak, evacuate the area, increase ventilation, and use a self-contained breathing apparatus (SCBA) if necessary.[1][3]
- Waste materials must be disposed of in accordance with national and local regulations.[5] Always leave chemicals in their original containers and do not mix them with other waste.[5]

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